

# Spectroscopic Data Comparison: Synthetic vs. Natural Isobutylcitral - A Case of Undefined Identity

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## Compound of Interest

Compound Name: *Isobutylcitral*

Cat. No.: *B15466157*

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A comprehensive comparison of the spectroscopic data for synthetic versus natural **isobutylcitral** cannot be provided at this time due to the absence of verifiable scientific literature and spectral data for a compound under this name. Extensive searches have failed to identify "**isobutylcitral**" as a standard or commonly recognized chemical entity, making a comparative analysis impossible.

Initial investigations into chemical and spectroscopic databases yielded no results for "**isobutylcitral**." This suggests that the name may be a non-standard trivial name, a typographical error, or a reference to a very specific and obscure molecule not widely documented in scientific literature.

One isolated reference was found for "isobutyl citral," associating it with the IUPAC name 3,7,9-trimethyl-2,6-decadienal and the CAS number 58605-97-3. However, this entry lacked any corresponding spectroscopic data (such as NMR, IR, or Mass Spectrometry), information regarding its natural occurrence, or details of its synthesis. Furthermore, the source indicated that this compound is not used in fragrance or flavor applications, which often drive the synthesis and analysis of such molecules.

Given the lack of available data, a comparison of the spectroscopic properties of a synthetic versus a naturally occurring form of "**isobutylcitral**" cannot be conducted. The fundamental requirement for such a comparison is the availability of authenticated spectral data from both sources, which is currently not the case.

It is possible that the intended compound of interest is a derivative of a more common natural product, such as citronellal, or that there is a misspelling in the requested chemical name. Without a confirmed chemical structure and identity, any attempt at a spectroscopic comparison would be purely speculative.

Therefore, we are unable to provide the requested data tables, experimental protocols, and visualizations for a comparative guide on synthetic versus natural **isobutylcitral**. Further clarification on the precise chemical identity of the compound of interest is necessary to proceed with such an analysis.

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